

Essential Safety and Handling Guidelines for SKF Lubricants

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Compound of Interest

Compound Name: SKF 89748

Cat. No.: B1681802

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Disclaimer: The following information is a general guide based on Safety Data Sheets (SDS) for various SKF lubricant products. A specific Safety Data Sheet for "**SKF 89748**" was not identified; this designation may be a product code. It is critical to obtain and consult the specific SDS for the product you are using to ensure appropriate safety measures are taken. The information provided here is intended to supplement, not replace, the product-specific SDS.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals who may handle SKF lubricants. The focus is on immediate safety protocols, operational procedures, and disposal plans.

Immediate Safety and Hazard Information

SKF lubricants are generally classified as not hazardous but may cause slight irritation to the skin and eyes.[1][2][3] Some formulations may contain substances suspected of damaging fertility.[4][5][6] The primary routes of exposure are skin and eye contact. Ingestion may cause discomfort.[1][2] The products are not flammable but are combustible and can decompose at high temperatures to release toxic gases.[1][3][4][7]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. Seek medical advice if discomfort persists.[1][2][3][4][7]
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. Seek medical advice if irritation persists.[1][2][3][4][7]
Eye Contact	Flush with water for several minutes, preferably using an eye wash station. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical advice if irritation persists.[1][2][3][4]
Ingestion	Wash out the mouth with water. Drink one or two glasses of water in small sips. Seek medical advice if discomfort persists.[1][2][3][4]

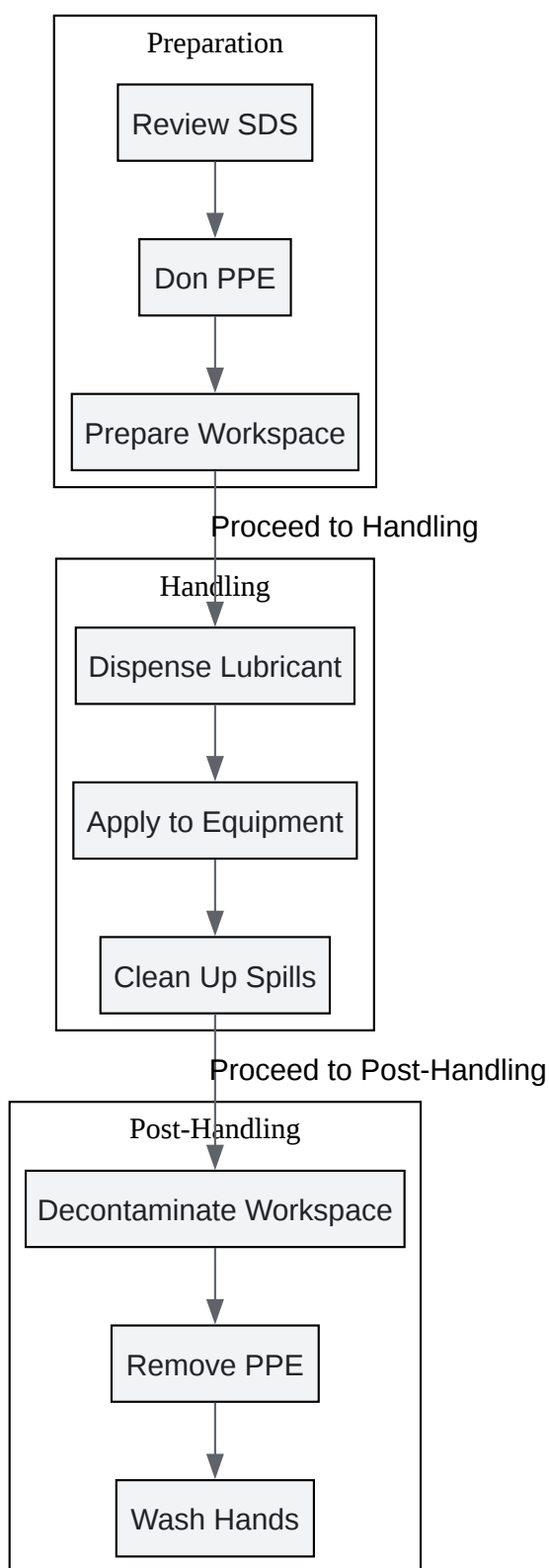
Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE requirements for the task. The following provides general guidance.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety goggles	Recommended if there is a risk of splashing.[1][2][3][7]
Hand Protection	Plastic or rubber gloves	Nitrile rubber is a suitable material.[2] Change gloves frequently.
Respiratory Protection	Not generally required	If there is a risk of mist formation, use a respirator with a P2 filter.[1]
Protective Clothing	Normal work clothes	Special protective clothing may be required for some products or situations.[4][6]

Operational and Handling Plan

A systematic approach to handling SKF lubricants will minimize the risk of exposure and ensure a safe working environment.



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Caption: General workflow for handling SKF lubricants.

Experimental Protocol: Safe Handling Procedure

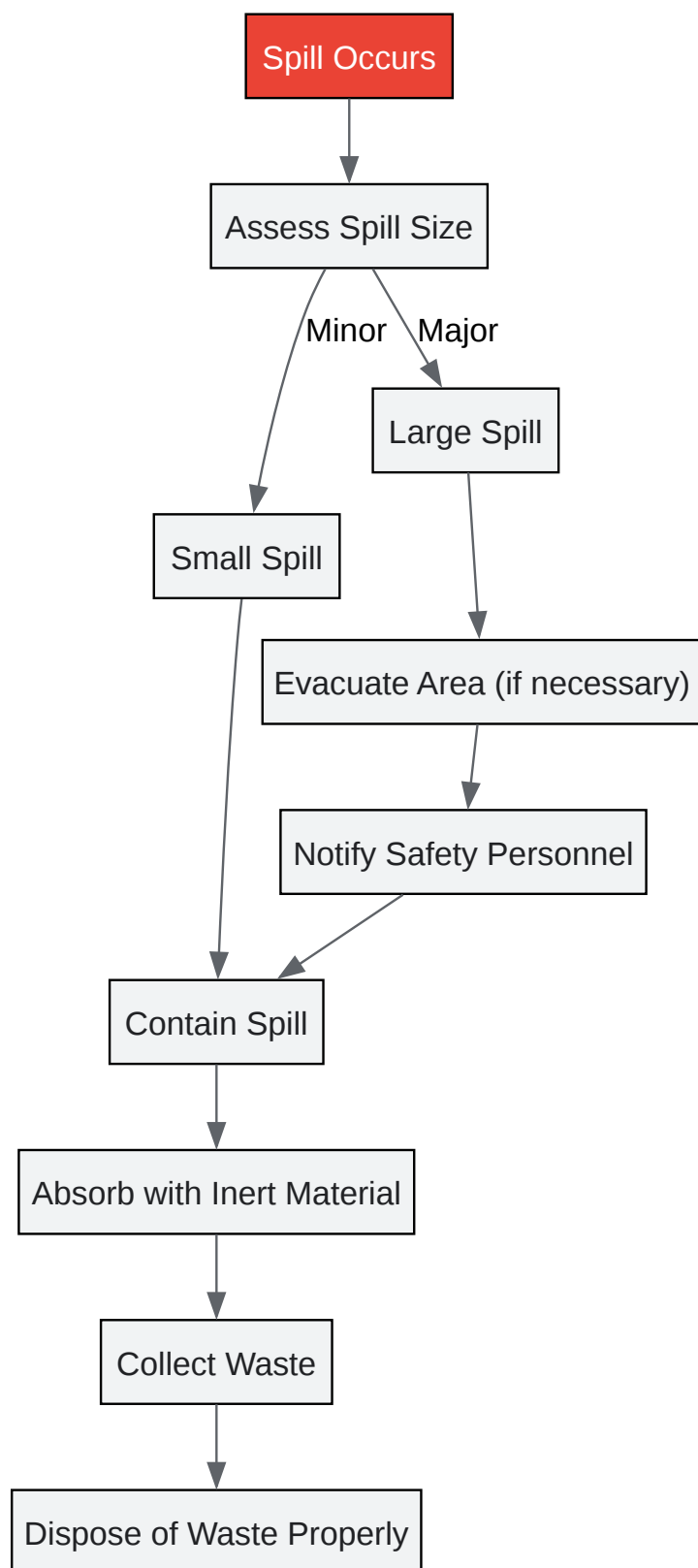
- Preparation:
 - Thoroughly review the product-specific Safety Data Sheet (SDS).
 - Ensure appropriate personal protective equipment (PPE) is available and worn correctly.
 - Prepare the work area, ensuring it is clean and well-ventilated. Have spill containment materials readily accessible.
- Handling:
 - Dispense the lubricant carefully to avoid splashing.
 - Apply the lubricant as required for the specific research or development application.
 - Immediately clean up any spills using absorbent materials like sand or other inert materials.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Post-Handling:
 - Decontaminate the work surface with an appropriate cleaning agent.
 - Remove PPE, avoiding contact with contaminated surfaces.
 - Wash hands thoroughly with soap and water before leaving the work area.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Disposal Plan

Proper disposal of SKF lubricants and contaminated materials is essential to prevent environmental contamination.

Waste Type	Disposal Method
Used Lubricant	Transfer to a suitable, labeled waste container. Dispose of in accordance with local, state, and federal regulations.
Contaminated Materials (e.g., cloths, absorbent)	Place in a labeled waste container. Dispose of in accordance with local, state, and federal regulations. [1] [2] [7]
Empty Containers	Dispose of in accordance with local, state, and federal regulations.

Logical Flow for Spill Management



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Caption: Decision-making process for spill response.

Emergency Procedures

- Fire: The products are not flammable but are combustible.[1][3][4][7] Use powder, foam, or water mist to extinguish.[2][3][4][7] Do not use a direct water jet, as it may spread the fire.[1][2][3][4][7] Firefighters should wear self-contained breathing apparatus (SCBA) if there is a risk of exposure to vapors or fumes.[1][2][3][7]
- Accidental Release: For non-emergency personnel, stay upwind and keep a distance from the source.[1][2] Wear safety goggles if there is a risk of splashing.[1][2][3][7] For emergency responders, normal protective clothing is recommended.[1][2][3][7] Prevent the spillage from entering drains or surface water.[1][2][3][7] Contain and absorb the spill with sand or other absorbent material and transfer it to a suitable waste container.[1][2][7]

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